

## Commercial availability and suppliers of Phenoxy-d5-acetic acid

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Compound of Interest

Compound Name: Phenoxy-d5-acetic Acid

Cat. No.: B027105

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# Phenoxy-d5-acetic Acid: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the commercial availability, synthesis, and analytical applications of **Phenoxy-d5-acetic acid**. This deuterated internal standard is a crucial tool in quantitative mass spectrometry-based studies, offering enhanced accuracy and reliability in the analysis of its non-labeled counterpart, phenoxyacetic acid, and related compounds.

### **Commercial Availability and Suppliers**

**Phenoxy-d5-acetic acid** is commercially available from a number of specialized chemical suppliers. These companies offer the compound in various quantities and purities, often accompanied by a Certificate of Analysis. Researchers should always consult the supplier's documentation for detailed specifications.



Supplier	Product Code(s)	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Notes
Clearsynth	CS-T- 60358	154492- 74-7	C8H3D5O3	157.18	99.77% by HPLC[1]	Labeled compound for reaction mechanism studies.
LGC Standards	CDN-D- 6655	154492- 74-7	C8 <sup>2</sup> H5H3O3	157.0787	Not specified	Available in various pack sizes.
HPC Standards Inc.	682889	154492- 74-7	C8H3D5O3	157.18	Not specified	Safety Data Sheet available. [2]
Toronto Research Chemicals (via Fisher Scientific)	Not specified	154492- 74-7	Not specified	Not specified	Not specified	Available in 50mg quantities.
ChemNet	Not specified	154492- 74-7	C8H3D5O3	157.1781	Not specified	Lists Toronto Research Chemicals as a supplier.

# **Physicochemical Properties**



Property	Value		
IUPAC Name	2-(2,3,4,5,6-pentadeuteriophenoxy)acetic acid[1]		
CAS Number	154492-74-7		
Molecular Formula	C8H3D5O3		
Molecular Weight	157.18 g/mol [1]		
Appearance	White crystalline powder (based on unlabeled compound)		
Storage	Store at 2-8°C for long-term storage.[1]		

## Synthesis Protocol: Williamson Ether Synthesis

The synthesis of **Phenoxy-d5-acetic acid** is typically achieved through a Williamson ether synthesis. This method involves the reaction of a deuterated phenoxide with a haloacetic acid salt. While a specific, peer-reviewed protocol for the deuterated compound is not readily available in the public domain, the following general procedure for the synthesis of phenoxyacetic acid can be adapted.[3][4][5] The key modification would be the substitution of phenol with phenol-d6.

#### Reaction:



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Caption: Williamson Ether Synthesis of Phenoxy-d5-acetic acid.

Materials:



- Phenol-d6
- Sodium hydroxide (NaOH)
- Chloroacetic acid (CICH<sub>2</sub>COOH)
- Hydrochloric acid (HCl)
- · Diethyl ether
- Saturated sodium bicarbonate solution
- Deionized water

#### Procedure:

- Formation of Sodium Phenoxide-d5: In a suitable reaction vessel, dissolve phenol-d6 in an aqueous solution of sodium hydroxide to form sodium phenoxide-d5.
- Reaction with Chloroacetate: Prepare a solution of sodium chloroacetate by neutralizing chloroacetic acid with sodium hydroxide. Add the sodium chloroacetate solution to the sodium phenoxide-d5 solution.
- Reflux: Heat the reaction mixture to reflux for several hours to drive the reaction to completion.[5]
- Work-up:
  - Cool the reaction mixture and acidify with hydrochloric acid to precipitate the crude
     Phenoxy-d5-acetic acid.
  - Extract the product into diethyl ether.
  - Wash the ether layer with water and then with a saturated sodium bicarbonate solution to extract the acidic product into the aqueous layer as its sodium salt.
  - Separate the aqueous layer and re-acidify with hydrochloric acid to precipitate the purified
     Phenoxy-d5-acetic acid.



- Purification: The precipitated product can be further purified by recrystallization from hot water or another suitable solvent.
- Drying: Dry the purified crystals under vacuum.

## **Analytical Applications and Experimental Protocols**

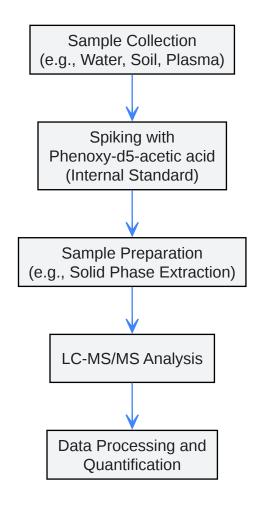
The primary application of **Phenoxy-d5-acetic acid** is as an internal standard in analytical chemistry, particularly for quantification using mass spectrometry. Its chemical and physical properties are nearly identical to its non-deuterated analog, but its increased mass allows it to be distinguished in a mass spectrometer. This makes it an ideal tool to correct for variations in sample preparation and instrument response.

#### Application as an Internal Standard in LC-MS/MS

**Phenoxy-d5-acetic acid** is used to improve the accuracy of quantitative methods for detecting phenoxyacetic acid and related compounds, such as herbicides, in various matrices like environmental samples and biological fluids.

General Experimental Workflow:





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Caption: Typical workflow for using **Phenoxy-d5-acetic acid** as an internal standard.

Sample Preparation (General Protocol for Water Samples):

- Spiking: To a known volume of the water sample, add a precise amount of a standard solution of Phenoxy-d5-acetic acid.
- Acidification: Acidify the sample to a pH of approximately 2-3 with a suitable acid (e.g., formic acid) to ensure the analyte is in its protonated form.
- Solid Phase Extraction (SPE):
  - Condition an appropriate SPE cartridge (e.g., a polymeric reversed-phase sorbent) with methanol and then with acidified water.



- Load the acidified sample onto the SPE cartridge.
- Wash the cartridge with a weak organic solvent to remove interferences.
- Elute the analyte and the internal standard with a stronger organic solvent (e.g., methanol or acetonitrile).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a suitable solvent for LC-MS/MS analysis (e.g., a mixture of mobile phase A and B).

#### LC-MS/MS Conditions (Illustrative):

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column is typically used.
  - Mobile Phase A: Water with a small amount of acid (e.g., 0.1% formic acid).
  - Mobile Phase B: Acetonitrile or methanol with a small amount of acid.
  - Gradient: A gradient elution is typically employed, starting with a high percentage of mobile phase A and gradually increasing the percentage of mobile phase B to elute the analytes.
- Mass Spectrometry (MS):
  - Ionization: Electrospray ionization (ESI) in negative ion mode is commonly used for phenoxyacetic acids.
  - Detection: Multiple Reaction Monitoring (MRM) is used for selective and sensitive detection. This involves monitoring a specific precursor ion to product ion transition for both the analyte (phenoxyacetic acid) and the internal standard (Phenoxy-d5-acetic acid).

## **Safety Information**

**Phenoxy-d5-acetic acid** should be handled in a laboratory setting with appropriate personal protective equipment. Based on the Safety Data Sheet for D5-Phenoxy acetic acid from HPC



Standards GmbH, the compound may cause skin and serious eye irritation and may cause an allergic skin reaction.[2] It is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier for detailed hazard information and handling precautions.

Disclaimer: This technical guide is intended for informational purposes only and should not be considered a substitute for professional laboratory guidance and safety protocols. Always refer to the supplier's documentation and established laboratory safety procedures when handling chemical substances.

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